

Essential Safety and Operational Guide for Handling Benzyl 2-bromonicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl 2-bromonicotinate

Cat. No.: B15381722

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Benzyl 2-bromonicotinate**. It includes detailed operational and disposal plans to ensure laboratory safety and compliance.

Chemical Properties and Hazard Identification

Benzyl 2-bromonicotinate is a hazardous chemical that requires careful handling to prevent adverse health effects.^[1] It is classified as a substance that can cause severe skin burns and eye damage.^[1] Inhalation of this chemical may also be toxic.^[1]

Property	Value	Reference
Physical State	Solid	^[1]
Appearance	Light yellow	^[1]
Melting Point	29 - 32 °C / 84.2 - 89.6 °F	^[1]
Boiling Point	129 °C / 264.2 °F @ 19 mmHg	^[1]
Flash Point	> 110 °C / > 230 °F	^[1]
Molecular Formula	C13H10BrNO2	^[1]
Molecular Weight	292.13	^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Benzyl 2-bromonicotinate** to minimize exposure risk.

PPE Category	Specific Equipment	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, Nitrile)	Prevents skin contact and potential burns. [2]
Eye/Face Protection	Safety goggles and a face shield	Protects against splashes that can cause severe eye damage. [1] [3]
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes	Prevents accidental skin exposure. Contaminated clothing should be removed immediately. [1] [4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Prevents inhalation of toxic dust or vapors. [1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory for the safe handling of **Benzyl 2-bromonicotinate**.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
 - Gather all necessary PPE and ensure it is in good condition.

- Have spill control materials (e.g., absorbent pads, neutralizer) readily available.
- Handling:
 - Wear all required PPE before handling the chemical.
 - Avoid creating dust.
 - Measure and dispense the chemical carefully to prevent spills.
 - Keep the container tightly closed when not in use.^[1]
 - Avoid contact with skin, eyes, and clothing.^[4]
 - Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.^{[1][5]}
 - Clean the work area and any equipment used.
 - Store **Benzyl 2-bromonicotinate** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.^[1]

First Aid Measures

Immediate action is crucial in the event of exposure.

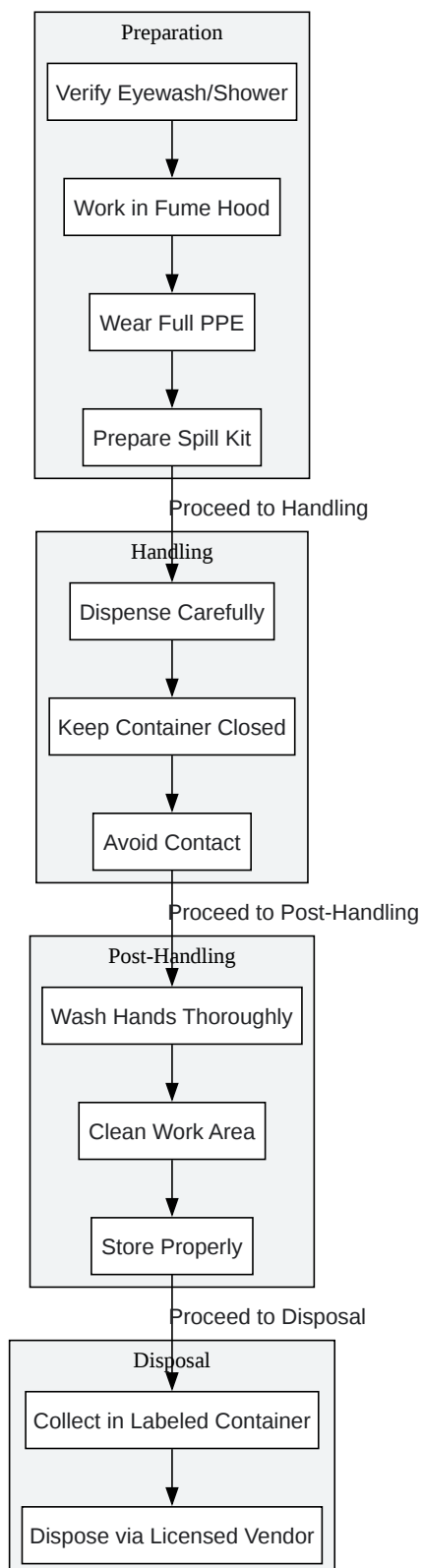
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal of **Benzyl 2-bromonicotinate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in a designated, labeled, and sealed container.
 - Do not mix with other waste streams.
- Disposal:
 - Dispose of the chemical waste and any contaminated materials (e.g., gloves, absorbent pads) through a licensed waste disposal company.[\[4\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)
 - Empty containers should be triple-rinsed and disposed of according to institutional guidelines.

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Benzyl 2-bromonicotinate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sjsu.edu [sjsu.edu]
- 3. fishersci.com [fishersci.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Benzyl 2-bromonicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15381722#personal-protective-equipment-for-handling-benzyl-2-bromonicotinate\]](https://www.benchchem.com/product/b15381722#personal-protective-equipment-for-handling-benzyl-2-bromonicotinate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com